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# Technical Support Center: F1839-I Foam for Dynamic Loading Tests

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Compound of Interest		
Compound Name:	F1839-I	
Cat. No.:	B161263	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **F1839-I** foam in dynamic loading experiments.

## **Frequently Asked Questions (FAQs)**

Q1: What is **F1839-I** foam?

A1: **F1839-I** refers to a rigid, unicellular polyurethane foam that conforms to the ASTM F1839 standard.[1][2][3][4][5] This standard specifies the material for use as a consistent and uniform testing medium for orthopedic devices and instruments.[1][3][5][6][7] The foam's mechanical properties are designed to be in the same range as those of human cancellous bone, making it a suitable analogue for biomechanical testing.[1][2][5][6][7]

Q2: What are the different grades of F1839-I foam and how do they differ?

A2: **F1839-I** foam is available in various grades, typically designated by their nominal density in pounds per cubic foot (pcf).[2][7] The primary difference between the grades is their mechanical properties, such as density, compressive strength, and modulus.[2][6][7] Higher grade numbers indicate a denser foam with greater strength and stiffness. The selection of a specific grade depends on the anatomical location and bone quality being simulated in the experiment.

Q3: What are the key parameters to consider in dynamic loading tests of **F1839-I** foam?



A3: When conducting dynamic loading tests, it is crucial to consider the following parameters:

- Frequency: The rate at which the cyclic load is applied.
- Strain Amplitude: The amount of deformation applied to the foam during each cycle.
- Temperature: The ambient temperature of the testing environment, as it can influence the viscoelastic properties of the foam.
- Mean Strain/Stress: The static preload applied to the sample.
- Test Duration/Number of Cycles: The total time or number of loading cycles the foam is subjected to.

Q4: What are the expected dynamic mechanical properties of **F1839-I** foam?

A4: As a viscoelastic material, **F1839-I** foam exhibits both elastic and viscous properties. In a dynamic mechanical analysis (DMA) test, the key properties measured are:

- Storage Modulus (E'): Represents the elastic portion of the foam's response and its ability to store energy.
- Loss Modulus (E"): Represents the viscous portion of the foam's response and its ability to dissipate energy, often as heat.
- Tan Delta (δ): The ratio of the loss modulus to the storage modulus (E"/E'), which is a
  measure of the material's damping capacity.

## **Troubleshooting Guide**

This guide addresses common issues encountered during dynamic loading tests of **F1839-I** foam.

Issue 1: Inconsistent or non-repeatable results.



## Troubleshooting & Optimization

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Possible Cause	Recommended Solution
Improper sample preparation: Inconsistent sample dimensions, uneven surfaces, or internal voids.	Ensure all foam specimens are machined to precise and consistent dimensions. Visually inspect each sample for any defects before testing. The ASTM F1839 standard specifies that the foam should be free of obvious extraneous matter and uniform in color and porosity.[2]
Sample slippage in the test fixture: The foam sample is moving within the grips of the testing machine.	Use appropriate fixtures, such as compression platens with a rough surface or specialized grips, to ensure the sample is securely held.  Ensure the clamping pressure is sufficient to prevent slippage without crushing the sample.
Environmental fluctuations: Variations in laboratory temperature and humidity.	Conduct tests in a temperature and humidity- controlled environment. Allow the foam samples to equilibrate to the ambient conditions for at least 24 hours before testing.
Inconsistent pre-loading: Applying different initial static loads to the samples.	Apply a consistent and minimal preload to each sample to ensure proper contact with the test fixture before starting the dynamic test.

Issue 2: Premature sample failure or fracture.

## Troubleshooting & Optimization

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Possible Cause	Recommended Solution		
Excessive strain amplitude: The applied deformation exceeds the foam's elastic limit.	Reduce the strain amplitude to a level within the linear viscoelastic region of the foam. Conduct a strain sweep test to determine the linear range for the specific grade of foam being tested.		
Stress concentrations: Sharp corners or surface imperfections on the sample.	Ensure samples have smooth, parallel surfaces and rounded edges to minimize stress concentrations.		
Material fatigue: The number of loading cycles is too high for the applied stress level.	If investigating fatigue life, this may be the desired outcome. If not, reduce the number of cycles or the stress/strain amplitude.		

Issue 3: Noisy data or signal artifacts.

Possible Cause	Recommended Solution
Machine compliance: The testing machine itself is deforming under load, affecting the measured displacement.	Perform a system compliance calibration to account for the stiffness of the load frame and fixtures.
Electrical interference: Noise from nearby electrical equipment.	Ensure the testing machine and data acquisition system are properly grounded. Isolate the equipment from sources of electrical noise.
Resonance: The testing frequency is close to the natural frequency of the sample or test fixture.	Vary the testing frequency to identify and avoid resonance.

Issue 4: Unexpected changes in foam properties during the test.



Possible Cause	Recommended Solution
Sample heating: Energy dissipation during cyclic loading can cause the sample temperature to rise.	Monitor the sample temperature during the test.  If significant heating occurs, reduce the testing frequency or strain amplitude, or introduce cooling.
Permanent deformation (creep): The foam is undergoing irreversible deformation under a sustained mean stress.	If creep is not the property being investigated, ensure the mean stress is low enough to avoid significant permanent deformation over the duration of the test.
Microstructural changes: The internal cell structure of the foam is being damaged by the cyclic loading.	This may be an expected outcome in fatigue testing. Use microscopy techniques to examine the foam's microstructure before and after testing to correlate mechanical changes with structural damage.

### **Data Presentation**

Table 1: Mechanical Properties of F1839-08 Rigid Polyurethane Foam (Sawbones)



Grade	Density (g/cc)	Compre ssive Strengt h (MPa)	Compre ssive Modulu s (MPa)	Tensile Strengt h (MPa)	Tensile Modulu s (MPa)	Shear Strengt h (MPa)	Shear Modulu s (MPa)
5	0.08	0.6	16	1.0	32	0.59	7.1
8	0.13	1.5	38	1.3	56	1.2	14
10	0.16	2.2	58	2.1	86	1.6	19
12	0.19	3.2	81	2.5	112	2.1	24
15	0.24	4.9	123	3.7	173	2.8	33
17	0.27	6.2	155	4.6	205	3.4	39
20	0.32	8.4	210	5.6	284	4.3	49
25	0.40	13	317	8.8	399	5.9	68
30	0.48	18	445	12	592	7.6	87
35	0.56	24	592	16	713	9.4	108
40	0.64	31	759	19	1000	11	130
50	0.80	48	1148	27	1469	16	178

Data sourced from Sawbones, a supplier of solid rigid polyurethane foam meeting ASTM F1839-08 specifications.[6]

Table 2: Requirements for Density and Compressive Strength from ASTM F1839-08



Grade	Minimum Density ( kg/m ³)	Maximum Density ( kg/m ³)	Minimum Compressive Strength (MPa)	Maximum Compressive Strength (MPa)
5	72.10	88.10	0.4495	0.7800
10	144.0	176.0	1.745	2.820
12	173.0	211.5	2.485	3.970
15	216.0	264.5	3.820	6.050
20	288.5	352.5	6.630	10.45
25	360.5	440.5	10.15	16.00
30	432.5	528.5	14.30	22.70
35	504.5	617.0	19.15	30.55
40	576.5	705.0	24.60	39.55
50	721.0	881.0	37.35	61.05

Data extracted from the ASTM F1839-08 standard specification.[2]

### **Experimental Protocols**

Protocol 1: Determination of Linear Viscoelastic Region (LVER)

- Sample Preparation: Machine a cylindrical or rectangular F1839-I foam sample to the desired dimensions. Ensure all surfaces are parallel and smooth.
- Sample Mounting: Secure the sample in the dynamic mechanical analyzer using appropriate compression fixtures.
- Equilibration: Allow the sample to equilibrate at the desired test temperature for at least 10 minutes.
- Strain Sweep: Perform a strain sweep at a constant frequency (e.g., 1 Hz) over a range of strain amplitudes (e.g., 0.01% to 1%).



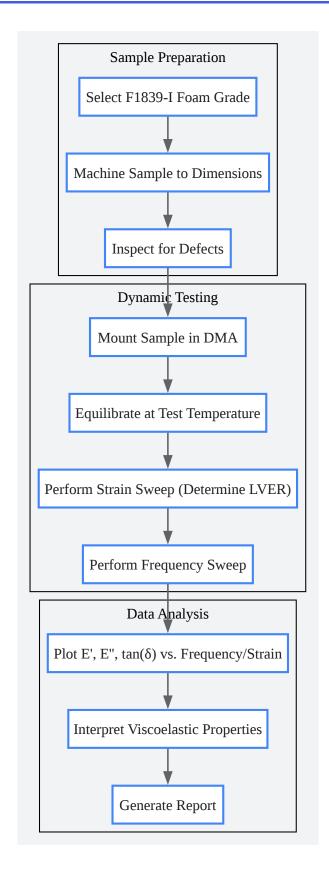
• Data Analysis: Plot the storage modulus (E') as a function of strain amplitude. The LVER is the range of strains over which E' remains constant. Subsequent dynamic tests should be conducted within this range to ensure the material's response is linear.

#### Protocol 2: Frequency Sweep Test

- Sample Preparation and Mounting: Prepare and mount the sample as described in Protocol 1.
- Equilibration: Equilibrate the sample at the desired test temperature.
- Frequency Sweep: Apply a constant strain amplitude within the LVER and sweep through a range of frequencies (e.g., 0.1 Hz to 100 Hz).
- Data Analysis: Plot the storage modulus (E'), loss modulus (E"), and tan delta as a function of frequency. This will reveal the frequency-dependent behavior of the foam.

### **Visualizations**

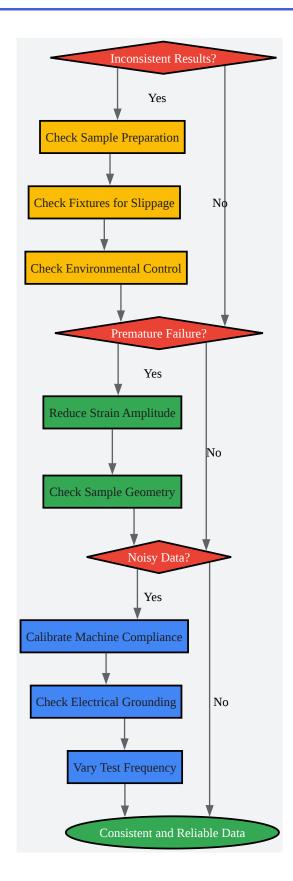




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Caption: Experimental workflow for dynamic loading tests of F1839-I foam.





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Caption: Troubleshooting logic for dynamic loading tests of F1839-I foam.



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